

Solubility Profile of Cyclohexanone Oxime: A Technical Guide for Researchers

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Cyclohexanone oxime

Cat. No.: B7761111

[Get Quote](#)

An in-depth analysis of the solubility of **cyclohexanone oxime** in a range of common organic solvents, providing critical data and methodologies for laboratory and industrial applications.

This technical guide offers a comprehensive overview of the solubility of **cyclohexanone oxime**, a key intermediate in the production of Nylon-6. Understanding its solubility characteristics is paramount for optimizing reaction conditions, purification processes, and for its effective use in drug development and material science. This document provides quantitative solubility data, detailed experimental protocols, and logical workflows to assist researchers, scientists, and professionals in the field.

Quantitative Solubility Data

The solubility of **cyclohexanone oxime** varies significantly across different organic solvents, influenced by factors such as solvent polarity, temperature, and the potential for hydrogen bonding. The following tables summarize the available quantitative and qualitative solubility data.

Table 1: Quantitative Solubility of **Cyclohexanone Oxime** in Select Solvents

Solvent	Temperature (°C)	Solubility (g/100 g Solvent)	Molar Solubility (mol/L)	Mole Fraction
Ethanol[1]	-10	18.6	1.83	0.08
0	25.5	2.51	0.11	
10	34.5	3.40	0.14	
20	46.2	4.55	0.18	
30	61.8	6.09	0.23	
45	96.6	9.52	0.32	
Methyl tert-butyl ether[2]	5	19.8	1.95	0.10
20	36.1	3.56	0.17	
35	58.9	5.80	0.25	
Water	25	1.6[3]	~0.14	~0.0025
20	<0.1[4][5]	<0.009	<0.00016	

Note: There are conflicting reports regarding the water solubility of **cyclohexanone oxime**. Researchers should verify this parameter for their specific application.

Table 2: Qualitative and Semi-Quantitative Solubility of **Cyclohexanone Oxime**

Solvent	Solubility Description
Toluene	Highly soluble; solutions of 30-60% by weight have been reported. [6] [7]
Methanol	Soluble. [5] [8]
Diethyl Ether	Soluble. [8]
Benzene	Mentioned as a suitable solvent for purification. [6] [7]
Cyclohexane	Mentioned as a suitable solvent for purification. [6] [7]
Hexane	Mentioned as a suitable solvent for purification. [6] [7]
Chlorinated Hydrocarbons	Mentioned as suitable solvents for purification. [6] [7]
Isopropyl Ether	Mentioned as a suitable solvent for purification. [6] [7]
Petroleum Ether	Used for recrystallization. [8]
Corn Oil	Used as a solvent for in vivo studies. [9]

Experimental Protocols

A standardized method for determining the solubility of a solid organic compound like **cyclohexanone oxime** in an organic solvent is crucial for obtaining reliable and reproducible data. The following protocol outlines a general gravimetric method.

Protocol: Determination of Solubility by the Gravimetric Method

1. Materials and Equipment:

- **Cyclohexanone oxime** (high purity)
- Selected organic solvent (analytical grade)
- Temperature-controlled shaker or water bath
- Analytical balance (± 0.0001 g)

- Vials with screw caps
- Syringe filters (e.g., 0.45 μm PTFE)
- Volumetric flasks and pipettes
- Oven

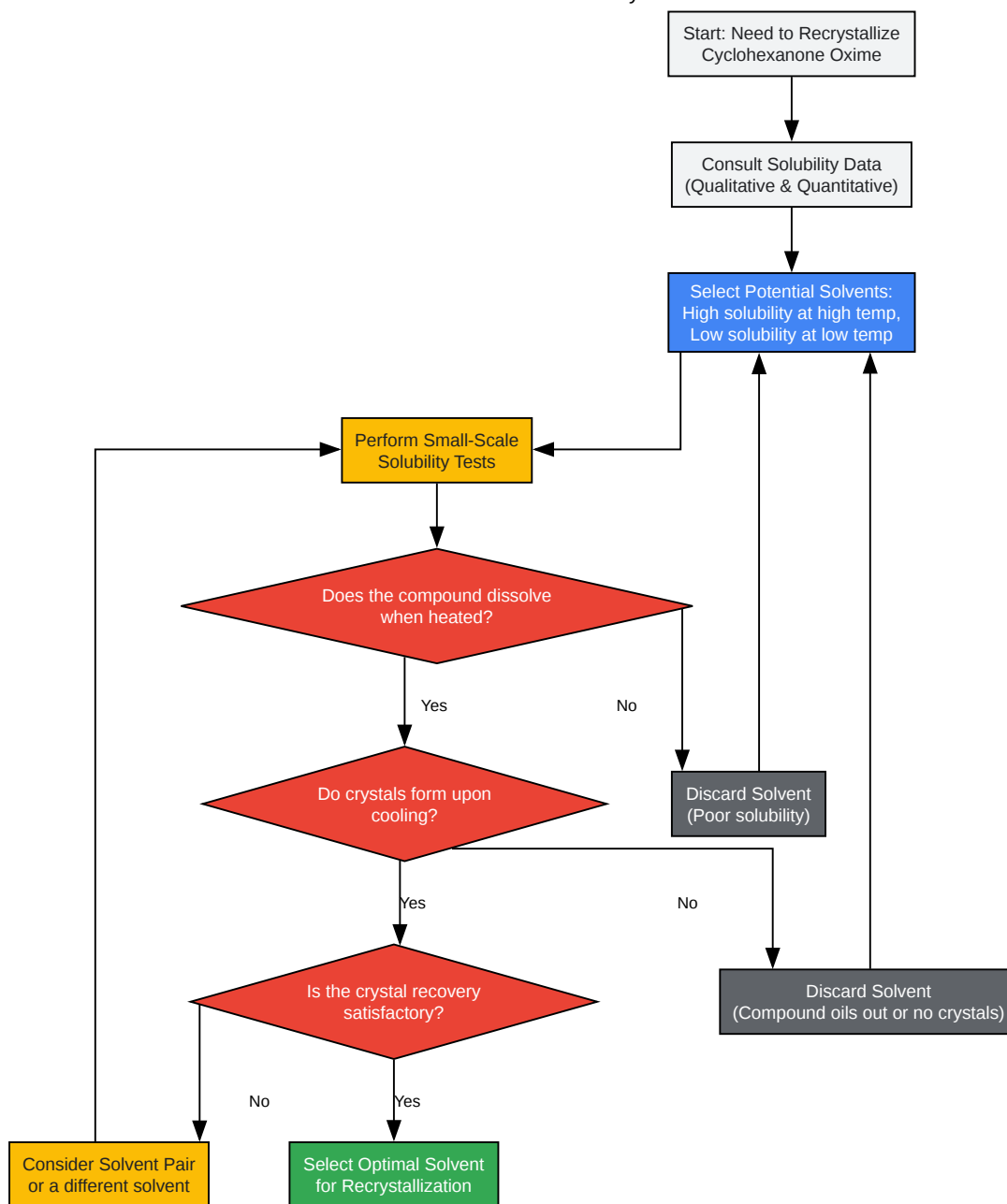
2. Procedure:

- Preparation of Saturated Solution:
- Add an excess amount of **cyclohexanone oxime** to a series of vials.
- Accurately pipette a known volume of the selected organic solvent into each vial.
- Tightly cap the vials to prevent solvent evaporation.
- Place the vials in a temperature-controlled shaker or water bath set to the desired temperature.
- Agitate the vials for a sufficient time to ensure equilibrium is reached (e.g., 24-48 hours). A preliminary kinetic study can determine the optimal equilibration time.
- Sample Withdrawal and Filtration:
- After equilibration, allow the vials to stand undisturbed at the set temperature for at least 2 hours to allow the excess solid to settle.
- Carefully withdraw a known volume of the supernatant using a pre-warmed (or cooled to the experimental temperature) syringe.
- Immediately pass the solution through a syringe filter into a pre-weighed vial. This step is critical to remove any undissolved solid.
- Solvent Evaporation and Mass Determination:
- Record the exact mass of the filtered solution.
- Place the vial in an oven at a temperature sufficient to evaporate the solvent without decomposing the **cyclohexanone oxime** (e.g., 50-60 $^{\circ}\text{C}$). A vacuum oven is recommended to facilitate evaporation at a lower temperature.
- Once all the solvent has evaporated, cool the vial in a desiccator to room temperature and weigh it.
- Repeat the drying and weighing process until a constant mass is obtained.
- Calculation of Solubility:
- The mass of the dissolved **cyclohexanone oxime** is the final mass of the vial minus the initial mass of the empty vial.
- The mass of the solvent is the mass of the filtered solution minus the mass of the dissolved **cyclohexanone oxime**.
- Solubility can then be expressed in various units, such as g/100 g solvent, g/L, or mol/L.

Logical Workflow for Solvent Selection in Recrystallization

The selection of an appropriate solvent is a critical step in the purification of **cyclohexanone oxime** by recrystallization. The ideal solvent should exhibit high solubility at an elevated temperature and low solubility at a lower temperature. The following diagram illustrates a logical workflow for this process.

Solvent Selection Workflow for Recrystallization

[Click to download full resolution via product page](#)

Caption: Logical workflow for selecting an optimal solvent for the recrystallization of **cyclohexanone oxime**.

This guide provides a foundational understanding of the solubility of **cyclohexanone oxime** in various organic solvents. The presented data and protocols are intended to aid researchers in their experimental design and process development, ultimately facilitating advancements in the diverse fields where this important compound is utilized.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. pubs.acs.org [pubs.acs.org]
- 2. ThermoML:Fluid Phase Equilib. 2016, 417, 242-247 [trc.nist.gov]
- 3. Cyclohexanone oxime - Wikipedia [en.wikipedia.org]
- 4. Cyclohexanone oxime CAS#: 100-64-1 [m.chemicalbook.com]
- 5. chembk.com [chembk.com]
- 6. EP1270548A1 - Purification method of cyclohexanone-oxime - Google Patents [patents.google.com]
- 7. patentimages.storage.googleapis.com [patentimages.storage.googleapis.com]
- 8. Cyclohexanone Oxime | C₆H₁₁NO | CID 7517 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 9. ntp.niehs.nih.gov [ntp.niehs.nih.gov]
- To cite this document: BenchChem. [Solubility Profile of Cyclohexanone Oxime: A Technical Guide for Researchers]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b7761111#solubility-of-cyclohexanone-oxime-in-various-organic-solvents>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com